

# An In-depth Technical Guide on 2-Hydroxy-3-methoxypropanenitrile: Fundamental Properties

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## Compound of Interest

Compound Name: 2-Hydroxy-3-methoxypropanenitrile

Cat. No.: B2459871

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Whitepaper on the Core Properties of **2-Hydroxy-3-methoxypropanenitrile**

## Abstract

This technical guide serves as a comprehensive resource on the fundamental properties of **2-Hydroxy-3-methoxypropanenitrile**. It is intended for an audience of researchers, scientists, and professionals in the field of drug development who require a detailed understanding of this chemical entity. This document collates available data on its chemical and physical characteristics, safety and handling protocols, and spectroscopic information. Due to the limited availability of extensive experimental data in publicly accessible literature, this guide focuses on foundational information and provides context with related compounds where applicable.

## Chemical and Physical Properties

Precise experimental data for **2-Hydroxy-3-methoxypropanenitrile** is not extensively documented. However, based on available database entries, a profile of its fundamental properties can be assembled. The following tables summarize the key chemical and physical data for **2-Hydroxy-3-methoxypropanenitrile** and a structurally related, more thoroughly characterized compound, 3-Methoxypropionitrile, for comparative purposes.

Table 1: Chemical Identifiers and Molecular Properties of **2-Hydroxy-3-methoxypropanenitrile**

Property	Value	Source
IUPAC Name	2-hydroxy-3-methoxypropanenitrile	PubChem[1]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> NO <sub>2</sub>	ChemicalBook[2], PubChem[1]
Molecular Weight	101.10 g/mol	ChemicalBook[2]
Canonical SMILES	COCC(C#N)O	PubChem[1]
InChI Key	ZTGYDHMYFQUFMT-UHFFFAOYSA-N	PubChem[1]
CAS Number	Not Available	ChemicalBook[2]
Monoisotopic Mass	101.047676 Da	PubChem[1]
Predicted XlogP	-0.8	PubChem[1]

Table 2: Physical Properties of the Related Compound 3-Methoxypropionitrile

Property	Value	Source
Synonyms	3-Methoxypropanenitrile, 2-Cyanoethyl methyl ether	PubChem[3], Fisher Scientific[4]
CAS Number	110-67-8	PubChem[3], Fisher Scientific[4]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> NO	PubChem[3]
Molecular Weight	85.10 g/mol	PubChem[3]
Appearance	Clear colorless to yellow liquid	ChemicalBook[5], Fisher Scientific[4]
Melting Point	-62.9 °C	ChemicalBook[5], Fisher Scientific[4]
Boiling Point	164-165 °C	ChemicalBook[5], Fisher Scientific[4]
Density	0.937 g/mL at 25 °C	Sigma-Aldrich
Solubility	Soluble in water (335 g/L at 20 °C)	ChemicalBook[5]
Vapor Pressure	2.3 hPa at 30 °C	ChemicalBook[5], Sigma-Aldrich[6]
Flash Point	66 °C	ChemicalBook[5], Sigma-Aldrich[6]
Refractive Index	n <sub>20/D</sub> 1.403	Sigma-Aldrich

## Spectroscopic Data

Detailed, experimentally-derived spectroscopic data (NMR, IR, Mass Spectrometry) for **2-Hydroxy-3-methoxypropanenitrile** are not readily available in the surveyed literature. For reference, general characteristics of related functional groups are described.

- Infrared (IR) Spectroscopy: The structure of **2-Hydroxy-3-methoxypropanenitrile** suggests the presence of a prominent hydroxyl (-OH) stretching band (typically broad, around 3400

$\text{cm}^{-1}$ ), a nitrile ( $\text{C}\equiv\text{N}$ ) stretch (around  $2250\text{ cm}^{-1}$ ), and C-O stretching vibrations for the ether and alcohol functionalities.[7]

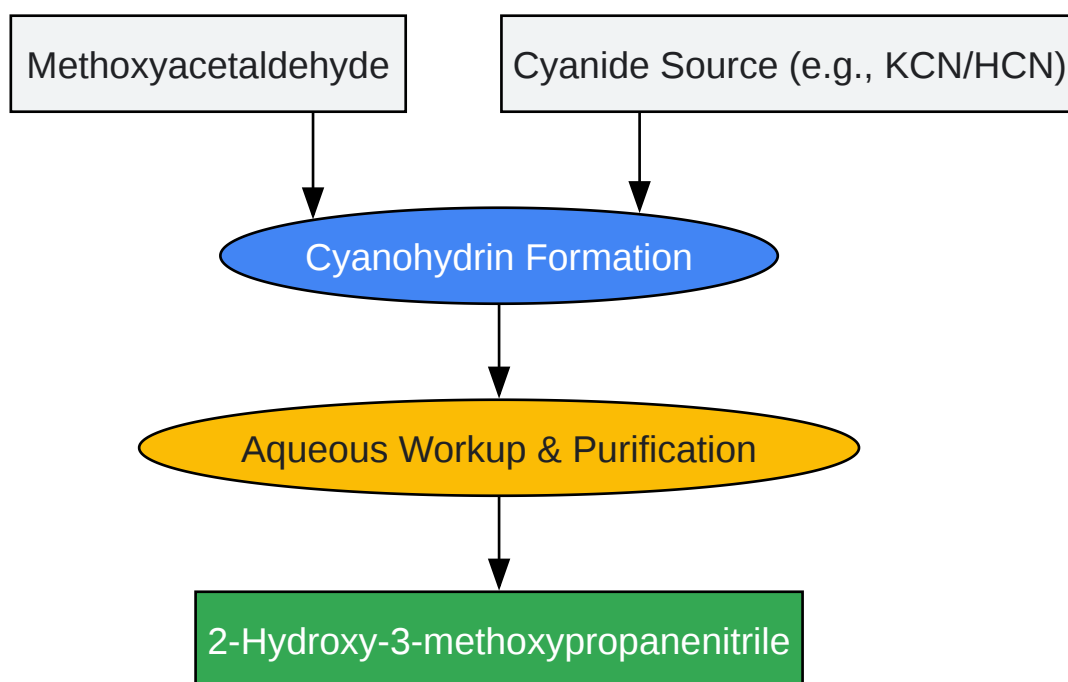
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: One would expect signals corresponding to the methoxy group protons, the methylene protons adjacent to the ether, the methine proton adjacent to the hydroxyl and nitrile groups, and the hydroxyl proton.
  - $^{13}\text{C}$  NMR: Signals for the methoxy carbon, the methylene carbon, the methine carbon, and the nitrile carbon would be anticipated.[7]
- Mass Spectrometry: The molecular ion peak would be expected at an  $m/z$  corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of small neutral molecules such as water, formaldehyde, or hydrogen cyanide.

## Synthesis and Reactivity

### Synthesis Protocols

Specific, validated experimental protocols for the synthesis of **2-Hydroxy-3-methoxypropanenitrile** are not detailed in the available literature. However, a plausible synthetic route could involve the nucleophilic addition of a cyanide source to methoxyacetaldehyde. This type of reaction, a cyanohydrin formation, is a common method for preparing  $\alpha$ -hydroxynitriles.

A generalized, hypothetical synthesis workflow is presented below.



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Caption: Hypothetical synthesis of **2-Hydroxy-3-methoxypropanenitrile**.

## Reactivity and Stability

Information regarding the specific reactivity and stability of **2-Hydroxy-3-methoxypropanenitrile** is limited. Based on its functional groups, the following reactivity can be inferred:

- Hydrolysis: The nitrile group can be hydrolyzed under acidic or basic conditions to a carboxylic acid or a primary amide.[8]
- Oxidation/Reduction: The hydroxyl group can be oxidized to a ketone. The nitrile group can be reduced to a primary amine.
- Stability: The compound should be stored in a cool, well-ventilated place, away from strong oxidizing agents, strong acids, and strong bases.[4] Like many nitriles, it may be incompatible with strong oxidizing acids, and the combination with bases could potentially produce hydrogen cyanide.[8]

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Hydroxy-3-methoxypropanenitrile** is not widely available, general precautions for handling nitriles and hydroxylated compounds should be followed. The safety information for the related compound, 3-Methoxypropionitrile, provides a useful reference.

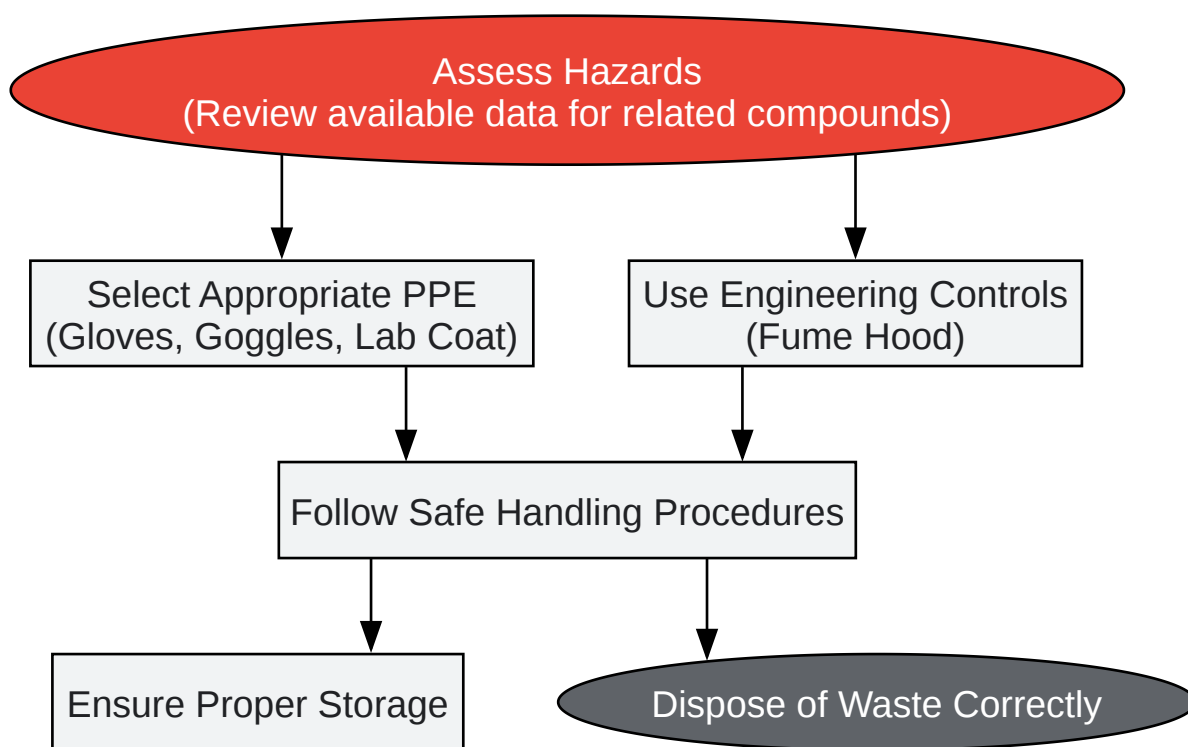
Table 3: GHS Hazard Information for 3-Methoxypropionitrile

Hazard Statement	Classification	Source
H315	Causes skin irritation	PubChem[3]
H319	Causes serious eye irritation	PubChem[3], Sigma-Aldrich[6]
H335	May cause respiratory irritation	PubChem[3]
Combustible liquid	Flammable liquids, Category 4	Fisher Scientific[4]

#### Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[9]
- Ventilation: Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation.[4][10]
- Handling: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands and any exposed skin thoroughly after handling. Avoid ingestion and inhalation. Keep away from open flames, hot surfaces, and sources of ignition.[4][9]
- Storage: Store in a well-ventilated place. Keep container tightly closed in a dry, cool place.[4][11]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[4]

The logical workflow for ensuring laboratory safety when handling such a compound is outlined below.



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Caption: Standard safety workflow for handling laboratory chemicals.

## Biological Activity and Signaling Pathways

There is no information available in the surveyed scientific literature to suggest that **2-Hydroxy-3-methoxypropanenitrile** is involved in any biological signaling pathways or possesses any defined biological activity. Research into the biological effects of this specific compound appears to be limited or not publicly documented.

## Conclusion

**2-Hydroxy-3-methoxypropanenitrile** is a chemical compound for which there is a notable scarcity of in-depth, publicly available experimental data. This guide has synthesized the foundational information available from chemical databases and provided context by drawing comparisons with the more extensively studied compound, 3-Methoxypropionitrile. For researchers and developers, this document underscores the need for primary experimental investigation to fully characterize the properties, reactivity, and potential applications of **2-Hydroxy-3-methoxypropanenitrile**. All laboratory work with this compound should be

conducted with caution, adhering to stringent safety protocols based on the known hazards of related chemical structures.

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